

# 2-Chloro-5-(chloromethyl)pyrazine physical and chemical properties

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## Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)pyrazine

Cat. No.: B035230

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## Technical Guide: 2-Chloro-5-(chloromethyl)pyrazine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Chloro-5-(chloromethyl)pyrazine**, with the CAS number 105985-21-5, is a halogenated heterocyclic compound. Halogenated pyrazines are a class of compounds with applications in various fields of chemistry, including as intermediates in the synthesis of pharmaceuticals and agrochemicals. The presence of two reactive chloro groups on the pyrazine ring suggests its potential as a versatile building block in organic synthesis. This technical guide provides a summary of the available physical and chemical properties of **2-Chloro-5-(chloromethyl)pyrazine**. It is important to note that detailed experimental data for this specific compound is limited in publicly available literature.

### Chemical and Physical Properties

A summary of the available physical and chemical properties for **2-Chloro-5-(chloromethyl)pyrazine** is presented in the table below. It is important to note that quantitative experimental data for several key physical properties, such as melting point, boiling point, density, and solubility, are not readily available in the reviewed literature.

Property	Value	Source(s)
Molecular Formula	C5H4Cl2N2	[1]
Molecular Weight	163.007 g/mol	[1]
CAS Number	105985-21-5	[1]
Purity	>95%	[2]
SMILES	<chem>ClC1=NC=C(N=C1)CCl</chem>	[1]
Storage Conditions	2-8 °C	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

## Reactivity and Chemical Properties

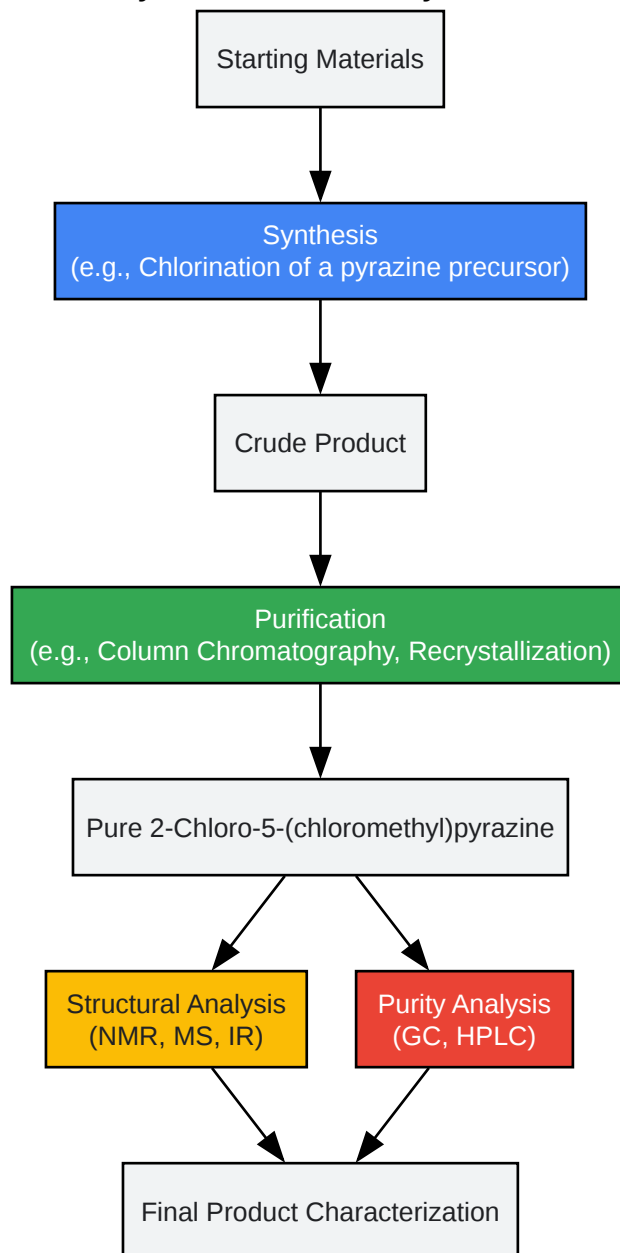
Detailed experimental studies on the reactivity of **2-Chloro-5-(chloromethyl)pyrazine** are not extensively documented. However, the chemical behavior can be inferred from the general reactivity of related 2-chloropyrazines. The chlorine atom on the pyrazine ring is expected to be susceptible to nucleophilic aromatic substitution (S<sub>N</sub>Ar) reactions, a common reaction for electron-deficient heterocyclic halides. The reactivity is enhanced by the electron-withdrawing nature of the pyrazine ring.

The chloromethyl group provides a second site for nucleophilic substitution, likely proceeding via an S<sub>N</sub>2 mechanism. This dual reactivity makes the molecule a potentially useful scaffold for the synthesis of more complex, polysubstituted pyrazine derivatives.

## Experimental Workflows

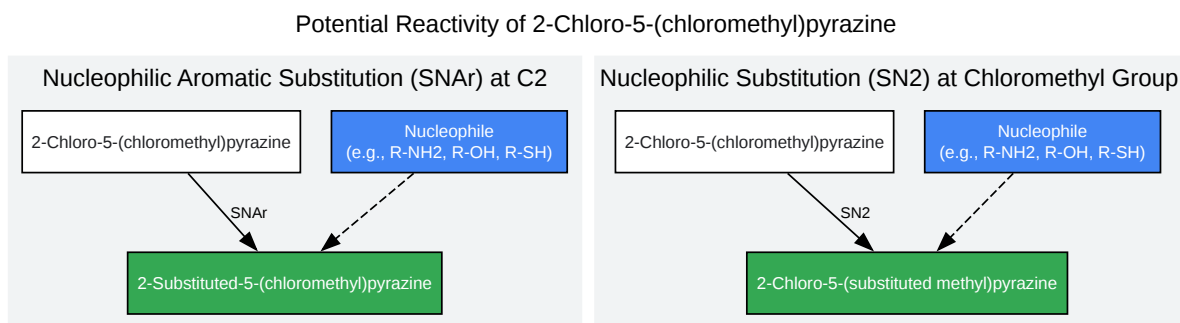
As specific experimental protocols for **2-Chloro-5-(chloromethyl)pyrazine** were not found in the searched literature, the following diagrams illustrate general workflows that are commonly employed for the synthesis and analysis of similar heterocyclic compounds.

## General Synthetic and Analytical Workflow



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Caption: General workflow for synthesis and analysis.



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Caption: Potential reaction pathways.

## Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) for **2-Chloro-5-(chloromethyl)pyrazine** was not available in the public domain. However, based on the known hazards of similar chlorinated organic compounds and pyridines, it is prudent to handle this chemical with appropriate safety precautions. The analogous compound, 2-Chloro-5-(chloromethyl)pyridine, is known to be harmful if swallowed and causes severe skin burns and eye damage[3]. Therefore, it should be assumed that **2-Chloro-5-(chloromethyl)pyrazine** may have similar toxicological properties. Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat) and working in a well-ventilated fume hood, are strongly recommended.

## Conclusion

**2-Chloro-5-(chloromethyl)pyrazine** is a chemical intermediate with potential for use in organic synthesis. However, there is a notable lack of comprehensive, publicly available data regarding its specific physical properties, detailed reactivity, and biological activity. Researchers and drug development professionals should exercise caution and conduct thorough characterization and safety assessments before utilizing this compound in their work. The

information provided in this guide is based on the limited data available and inferences from related chemical structures.

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## References

- 1. 2-chloro-5-(chloromethyl)pyrazine; CAS No.: 105985-21-5 [chemshuttle.com]
- 2. 2-chloro-5-(chloromethyl)pyrazine - Anichem [anichemllc.com]
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